

Shizukaol A Bioactivity Assays: A Technical Guide to Reducing Variability

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Shizukaol A

Cat. No.: B593536

[Get Quote](#)

Welcome to the technical support center for **Shizukaol A** bioactivity assays. As a lindenane-type sesquiterpenoid dimer, **Shizukaol A** presents exciting therapeutic potential, particularly in anti-inflammatory and anti-cancer research.^{[1][2]} However, like many natural products, its complex structure and mode of action can introduce variability into bioassays, leading to challenges in reproducibility.

This guide is designed for researchers, scientists, and drug development professionals. It moves beyond simple protocols to explain the causality behind experimental choices, empowering you to design robust, self-validating assays. Here, we address the most common issues encountered during experimentation in a direct question-and-answer format.

Section 1: The Source Molecule - Shizukaol A Preparation and Handling

Variability often begins with the compound itself. Ensuring the integrity and consistent preparation of **Shizukaol A** is the first and most critical step in any assay.

Q1: My **Shizukaol A** is from a custom extraction. How can I ensure its quality and consistency between batches?

A: This is a crucial point, as the quality of your starting material is paramount. Unlike synthetic compounds, natural product extracts are complex mixtures where purity can fluctuate.[3]

- The "Why": The bioactivity of a natural product extract is not just due to the main compound but can be influenced by minor constituents.[4] The extraction method itself—solvents used, duration, and temperature—dramatically alters the final chemical profile.[5][6] For instance, a simple 70% ethanol extraction will yield a different profile than a sequential extraction with solvents of increasing polarity.[5]
- Our Recommendation:
 - Authentication: First, ensure the plant source, *Chloranthus japonicus* or a related species, is correctly identified.[7][8] Molecular methods like DNA barcoding are becoming the gold standard for this.[9]
 - Chemical Fingerprinting: Use High-Performance Liquid Chromatography (HPLC) to generate a chemical fingerprint for each batch.[10] This allows you to compare the overall profile, not just the peak for **Shizukaol A**. Standardize your extract based on the concentration of **Shizukaol A**, which should be quantified against a certified reference standard.
 - Bioassay Standardization: The ultimate test is biological. Always qualify a new batch by running it in parallel with the previous, validated batch in your primary bioassay. The goal is to ensure the biological response is consistent, which is a key principle of bioassay standardization.[4]

Q2: What is the best way to prepare and store **Shizukaol A** stock solutions to prevent degradation or precipitation?

A: Improper solubilization and storage are common sources of error. **Shizukaol A** is a complex organic molecule with limited aqueous solubility.

- The "Why": Using a solvent that is incompatible with your cell culture media can lead to compound precipitation upon dilution, drastically reducing the effective concentration in your assay wells. Furthermore, some sesquiterpenoid dimers can be unstable or undergo transformations.[11]

- Detailed Protocol: Preparing a 10 mM **Shizukaol A** Stock Solution
 - Solvent Selection: Use cell culture-grade Dimethyl Sulfoxide (DMSO). It is an effective solvent for **Shizukaol A** and is compatible with most cell-based assays at low final concentrations.
 - Calculation: **Shizukaol A** has a molecular weight of approximately 502.6 g/mol [\[7\]](#) To make a 10 mM stock, weigh out 5.03 mg of **Shizukaol A**.
 - Dissolution: Add 1 mL of DMSO to the 5.03 mg of **Shizukaol A**. Vortex thoroughly for at least 2 minutes. Use a brief, gentle sonication step if complete dissolution is difficult. Visually inspect the solution against a light source to ensure no particulates are present.
 - Aliquoting & Storage: Aliquot the stock solution into small, single-use volumes (e.g., 20 µL) in low-protein-binding tubes. Store at -80°C. Avoid repeated freeze-thaw cycles, as this can degrade the compound. When ready to use, thaw an aliquot quickly and keep it on ice.
- Critical Control Point: The final concentration of DMSO in your cell culture media should typically not exceed 0.5%, and ideally be kept below 0.1%. You must run a "vehicle control" with the same final DMSO concentration as your experimental wells to ensure the solvent itself is not affecting cell viability or the assay readout.

Section 2: The Biological Canvas - Cell Culture Best Practices

Your cells are not just reagents; they are the dynamic system you are measuring. Inconsistent cell culture practices are a major driver of assay variability.[\[12\]](#)[\[13\]](#)

Q1: We are seeing significant "edge effects" in our 96-well plates. What's causing this and how can we fix it?

A: The "edge effect" refers to the observation that cells in the outer wells of a microplate grow or respond differently than those in the inner wells. This is typically due to higher rates of evaporation from the outer wells.

- The "Why": Evaporation leads to an increased concentration of media components (salts, nutrients), which can induce osmotic stress and alter cellular metabolism and growth rates. This non-uniformity across the plate will dramatically increase the variance of your results.
- Mitigation Strategies:
 - Humidified Incubation: Ensure your CO2 incubator has a properly filled and maintained water pan to provide a humidified atmosphere (~95%).
 - Plate Sealing: Use breathable sealing films for long-term incubations (> 24 hours).
 - The "Moat" Technique: Do not use the outermost wells for experimental samples. Instead, fill these wells with sterile phosphate-buffered saline (PBS) or sterile water to create a humidity barrier.
 - Plate Shaking: After seeding, gently shake the plate in a cross pattern (front-to-back, then side-to-side) to ensure an even distribution of cells and avoid cell clumping in the center of the wells.

Q2: Does cell passage number really matter for **Shizukaol A** assays?

A: Absolutely. This is a frequently underestimated source of variability.[\[14\]](#)

- The "Why": As cells are continuously passaged, they can undergo phenotypic and genotypic drift. This can lead to changes in the expression levels of receptors, metabolic enzymes, or signaling proteins that are critical for the cell's response to **Shizukaol A**. For example, if **Shizukaol A**'s anti-inflammatory effect relies on the Nrf2 pathway, changes in the basal expression of Nrf2 or its regulators in high-passage cells could alter the IC50 value.[\[1\]](#)
- Best Practices for Cell Handling:
 - Source Authentication: Always obtain cell lines from a reputable cell bank (e.g., ATCC).
 - Mycoplasma Testing: Regularly test your cell cultures for mycoplasma contamination. Mycoplasma can profoundly alter cellular responses, including inflammatory signaling.

- Establish a Cell Bank: Upon receiving a new cell line, expand it for only a few passages and create a frozen master bank and a working cell bank.
- Limit Passage Number: For any given set of experiments, use cells within a consistent and narrow passage number range (e.g., passages 5-15). Discard cells once they exceed the defined limit.

Section 3: Assay-Specific Troubleshooting

Here we dive into two common assay types used to evaluate **Shizukaol A**'s primary bioactivities: anti-inflammatory and cytotoxic effects.

Focus Area 1: Anti-Inflammatory Assays (Griess Assay for Nitric Oxide)

The inhibition of nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated macrophages (like RAW 264.7) is a key assay for **Shizukaol A**.^{[1][7]}

Q: Our Griess assay results are inconsistent. Sometimes the positive control (LPS alone) is weak, and other times the background is high.

A: This points to issues with either the LPS stimulation, the Griess reagents, or interfering substances.

- The "Why": The Griess assay is a colorimetric method that detects nitrite (NO₂⁻), a stable breakdown product of NO. The assay's reliability depends on robust cell stimulation by LPS and the chemical stability of the Griess reagents.
- Troubleshooting Checklist:
 - LPS Activity: Is your LPS stock solution fresh and properly stored? Aliquot your LPS stock and store it at -20°C. Avoid repeated freeze-thaw cycles. The potency of LPS can vary between suppliers and lots; it's essential to perform a dose-response curve to determine the optimal concentration for your specific cell line and LPS batch.
 - Cell Health & Density: Ensure you are seeding a consistent number of healthy, low-passage RAW 264.7 cells. Over-confluent or stressed cells will not respond optimally to

LPS.

- Reagent Integrity: Griess reagents (sulfanilamide and N-(1-naphthyl)ethylenediamine) are light-sensitive. Store them in the dark and at 4°C. Prepare fresh working solutions as needed.
- Media Interference: Phenol red, a common pH indicator in cell culture media, can interfere with colorimetric assays. For the final incubation step before the Griess assay, consider using phenol red-free media to reduce background absorbance.
- Nitrite Standard Curve: Always prepare a fresh sodium nitrite standard curve for every experiment. This is non-negotiable for accurate quantification.

Focus Area 2: Cytotoxicity & Viability Assays (MTT Assay)

The MTT assay is widely used to assess the anti-proliferative effects of compounds like **Shizukaol A** on cancer cells.[2][15] However, it is an indirect measure of viability based on metabolic activity and is prone to artifacts.[16][17]

Q: We suspect **Shizukaol A** is interfering with our MTT assay. How can we confirm and correct this?

A: Compound interference is a known limitation of the MTT assay.[18] Compounds that are colored or have reducing properties can skew the results.

- The "Why": The MTT assay measures the activity of mitochondrial dehydrogenases, which reduce the yellow tetrazolium salt (MTT) to purple formazan crystals.[19] If your compound absorbs light at the same wavelength as formazan (~570 nm) or can chemically reduce MTT without enzymatic activity, you will get a false signal.
- Protocol for Detecting Interference:
 - Set up a cell-free control plate.
 - Add your complete cell culture media to the wells.

- Add **Shizukaol A** at the same concentrations used in your experiment.
- Add the MTT reagent and incubate for the standard time (e.g., 2-4 hours).
- Add the solubilization solution (e.g., DMSO or SDS in HCl).
- Read the absorbance at 570 nm.
- If you see a significant absorbance signal in these cell-free wells, your compound is directly interfering with the assay.
- Solutions: If interference is confirmed, switch to an alternative viability assay that uses a different detection principle. Good alternatives include:
 - Resazurin (AlamarBlue)-based assays: These also measure metabolic activity but rely on a different substrate and produce a fluorescent readout, which can be less prone to colorimetric interference.
 - ATP-based luminescence assays (e.g., CellTiter-Glo®): These measure the level of intracellular ATP, which is a direct and highly sensitive indicator of viable, metabolically active cells.
 - Crystal Violet Assay: This method stains the DNA of adherent cells, providing a measure of cell number rather than metabolic activity.

Q: Our MTT results have high well-to-well variability (high Coefficient of Variation). What are the most common causes?

A: High CVs in an MTT assay typically stem from two main areas: inconsistent cell numbers or incomplete formazan solubilization.[\[17\]](#)[\[20\]](#)

- The "Why": Since the amount of formazan produced is proportional to the number of metabolically active cells, any inconsistency in cell seeding will directly translate to variability in the final signal.[\[19\]](#) Furthermore, formazan is insoluble and forms crystalline needles inside the cell.[\[19\]](#) If these crystals are not completely dissolved before reading the plate, the absorbance will be artificially low and highly variable.

- **Key Optimization Parameters:** The table below summarizes critical parameters that must be optimized for your specific cell line and experimental conditions to ensure a robust and linear response.[\[16\]](#)

Parameter	Rationale for Optimization	Starting Recommendation
Cell Seeding Density	Must be in the log phase of growth throughout the experiment. Too low gives a weak signal; too high leads to contact inhibition and altered metabolism. [19]	Perform a growth curve to determine the optimal seeding density that ensures log-phase growth for the duration of your assay.
MTT Concentration	Sufficient concentration is needed for robust signal, but MTT itself can be toxic to cells at high concentrations or with long exposure times. [19]	Titrate from 0.2 to 1.0 mg/mL. A common starting point is 0.5 mg/mL.
MTT Incubation Time	Must be long enough to generate a strong signal but short enough to avoid MTT-induced cytotoxicity. [16]	Test incubation times from 1 to 4 hours.
Formazan Solubilization	Incomplete solubilization is a major source of error. The solvent must be effective and mixing must be thorough. [17]	Use a good solubilization agent (e.g., DMSO, or 10% SDS in 0.01M HCl). After adding, place the plate on an orbital shaker for 15-30 minutes and visually confirm complete dissolution before reading.

Section 4: Advanced Protocols & Workflows

Standard Operating Procedure: MTT Assay for Shizukaol A Cytotoxicity

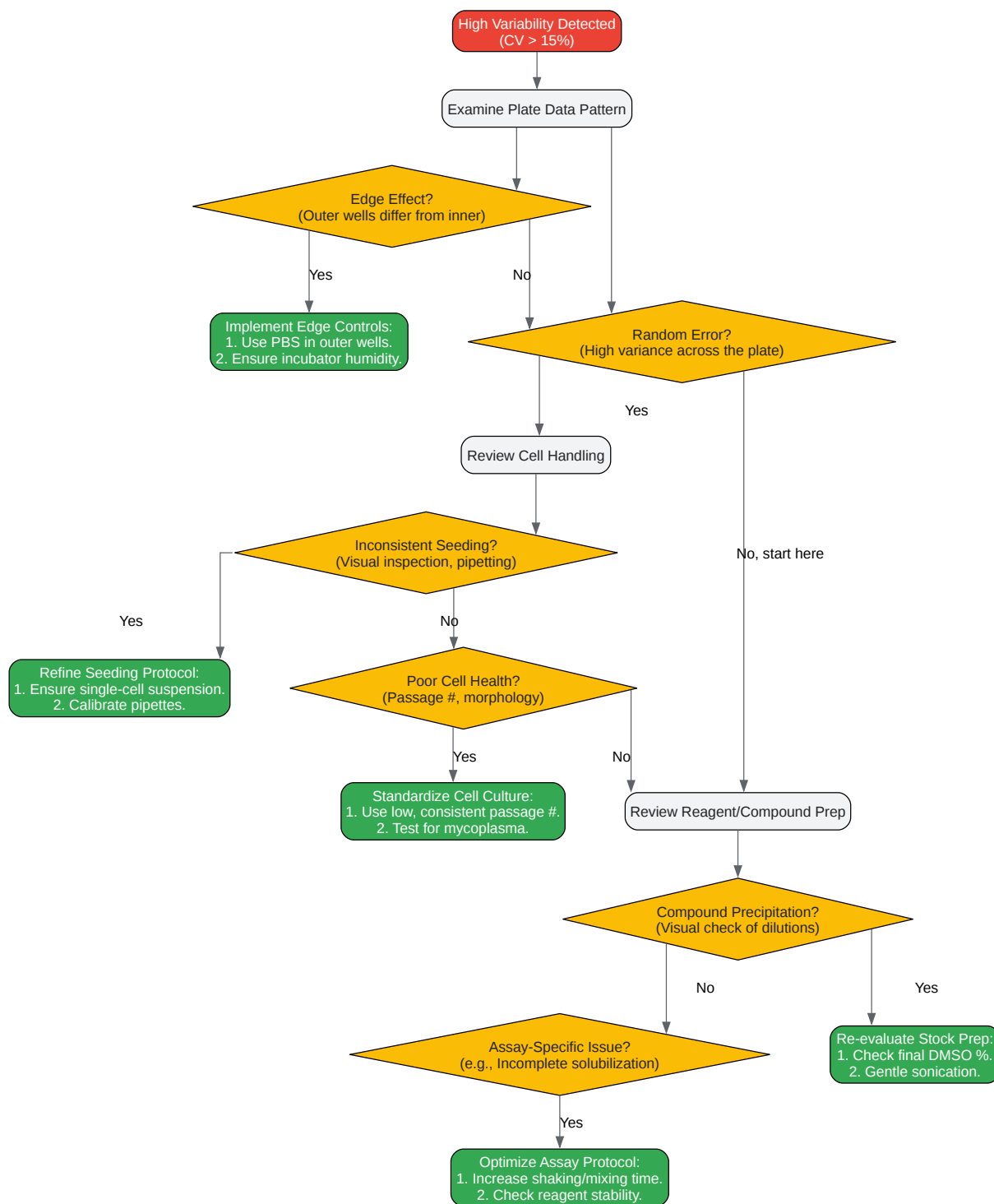
This protocol provides a detailed workflow for assessing the effect of **Shizukaol A** on the viability of an adherent cancer cell line (e.g., HepG2 liver cancer cells).

- Cell Seeding:
 - Trypsinize and count healthy, log-phase HepG2 cells.
 - Seed 5,000 cells in 100 μ L of complete medium per well in a 96-well flat-bottom plate.
 - Include outer wells filled with 100 μ L sterile PBS to minimize edge effects.
 - Incubate for 24 hours at 37°C, 5% CO₂.
- Compound Treatment:
 - Prepare serial dilutions of your **Shizukaol A** stock solution in serum-free medium. Remember to create a corresponding set of vehicle (DMSO) dilutions.
 - Gently remove the medium from the cells and add 100 μ L of the **Shizukaol A** dilutions or vehicle controls.
 - Incubate for the desired treatment period (e.g., 48 or 72 hours).
- MTT Incubation:
 - Prepare a 5 mg/mL stock of MTT in sterile PBS. Filter sterilize and store protected from light.
 - Dilute the MTT stock 1:10 in serum-free medium to a final working concentration of 0.5 mg/mL.
 - Remove the compound-containing medium from the wells.
 - Add 100 μ L of the MTT working solution to each well.
 - Incubate for 3 hours at 37°C, 5% CO₂. Protect the plate from light.
- Formazan Solubilization:

- Carefully remove the MTT solution without disturbing the formazan crystals or the cell monolayer.
- Add 100 µL of DMSO to each well.
- Cover the plate and place it on an orbital shaker for 15 minutes to ensure complete dissolution.
- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Use a reference wavelength of 630 nm to subtract background absorbance if desired.[\[18\]](#)
- Data Analysis:
 - Subtract the average absorbance of blank wells (media + MTT + DMSO, no cells) from all other values.
 - Calculate cell viability as a percentage of the vehicle-treated control cells: % Viability = $(\text{Absorbance_Treated} / \text{Absorbance_Vehicle}) * 100$.
 - Plot the % Viability against the log of **Shizukaol A** concentration and use a non-linear regression (sigmoidal dose-response) to calculate the IC50 value.

Troubleshooting Workflow for High Assay Variability

This decision tree can help diagnose the root cause of inconsistent results in your cell-based assays.



[Click to download full resolution via product page](#)

Caption: A decision tree for troubleshooting high variability in bioassays.

Section 5: Understanding the "Why" - Mechanistic Insights

Connecting your assay results to the known mechanism of action provides confidence in your data. Variability is reduced when the biological system is well-understood.

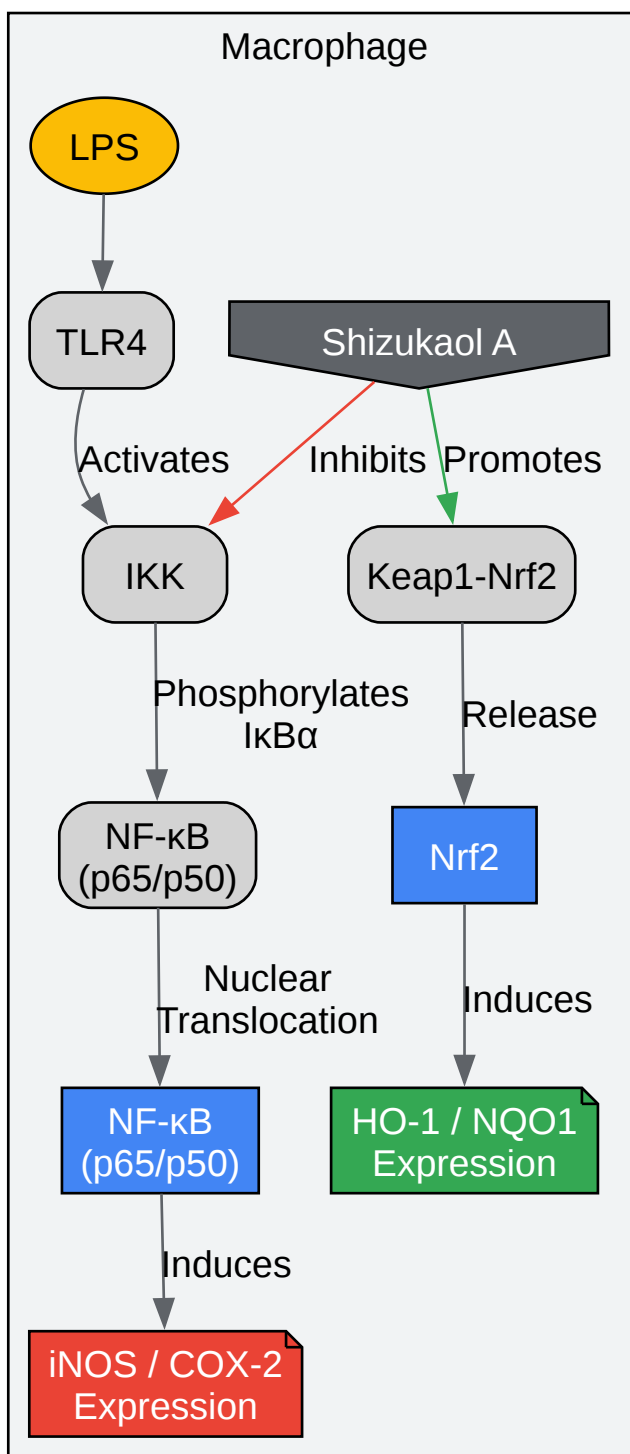
Q: How does understanding **Shizukaol A**'s mechanism of action help in designing better assays?

A: Knowing the molecular target or pathway allows you to select the most relevant assays and include appropriate controls. **Shizukaol A** has been shown to exert anti-inflammatory effects by inhibiting the NF- κ B pathway and activating the Nrf2 pathway in response to stimuli like LPS.^[1]

- **Informed Assay Selection:** Instead of only measuring a general endpoint like NO production, you could design a more specific, mechanism-based assay. For example, using a reporter cell line that expresses luciferase under the control of an NF- κ B response element would provide a more direct readout of target engagement.
- **Rational Controls:** When studying the anti-inflammatory effects, you can include a known NF- κ B inhibitor (like Bay 11-7082) as a positive control to benchmark the potency of **Shizukaol A**.
- **Troubleshooting Insights:** If **Shizukaol A** fails to inhibit NO production, but a control NF- κ B inhibitor works, it suggests the issue may lie with the compound's stability or its interaction with upstream targets, rather than a problem with the cells' ability to respond.

Simplified Anti-Inflammatory Signaling Pathway of Shizukaol A

This diagram illustrates the key pathways involved in the anti-inflammatory action of **Shizukaol A** in LPS-stimulated macrophages.



[Click to download full resolution via product page](#)

Caption: **Shizukaol A**'s dual anti-inflammatory mechanism in macrophages.

References

- Li, Y., et al. (2021). **Shizukaol A** exerts anti-inflammatory effect by regulating HMGB1/Nrf2/HO-1 pathway. *Phytomedicine*, 82, 153472. [[Link](#)]
- National Center for Biotechnology Information. (2013). Cell Viability Assays. In *Assay Guidance Manual*. [[Link](#)]
- Wang, Y. L., et al. (2017). Shizukaol B, an active sesquiterpene from *Chloranthus henryi*, attenuates LPS-induced inflammatory responses in BV2 microglial cells. *Biomedicine & Pharmacotherapy*, 88, 878-884. [[Link](#)]
- Tang, L., et al. (2016). Shizukaol D, a Dimeric Sesquiterpene Isolated from *Chloranthus serratus*, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway. *PLoS ONE*, 11(3), e0152012. [[Link](#)]
- van Tonder, A., et al. (2021). The MTT Assay: Utility, Limitations, Pitfalls, and Interpretation in Bulk and Single-Cell Analysis. *International Journal of Molecular Sciences*, 22(23), 12847. [[Link](#)]
- Tang, L., et al. (2016). Shizukaol D, a Dimeric Sesquiterpene Isolated from *Chloranthus serratus*, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway. *PLoS ONE* via NCBI. [[Link](#)]
- Eppendorf. (n.d.). Troubleshooting Cell-based Assays - Ask the Experts to Avoid Common Pitfalls from Cell Seeding to Analysis. [[Link](#)]
- ATCC. (2025). Overcoming Variability in Cell-Based Assays. ResearchGate. [[Link](#)]
- Ulukaya, E., et al. (1994). A study of the reproducibility of the MTT test. *Semantic Scholar*. [[Link](#)]
- Chen, S., et al. (2015). Preparation of Botanical Samples for Biomedical Research. *Pharmaceutical Biology* via NCBI. [[Link](#)]
- Wang, Y. L., et al. (2017). Shizukaol B, an active sesquiterpene from *Chloranthus henryi*, attenuates LPS-induced inflammatory responses in BV2 microglial cells. ResearchGate. [[Link](#)]

- Tang, L., et al. (2016). Shizukaol D, a Dimeric Sesquiterpene Isolated from *Chloranthus serratus*, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway. PLOS. [\[Link\]](#)
- Asgari, S., et al. (2022). Bioassay standardization of drug dosage form prepared from hydroalcoholic extract of *Dracocephalum kotschy*. Journal of Herbmmed Pharmacology, 11(3), 435-443. [\[Link\]](#)
- Wu, H., et al. (2024). Anti-Inflammatory Peroxidized Chlorahololide-Type Dimers Are Artifacts of Shizukaol-Type Dimers: From Phenomena Discovery and Confirmation to Potential Underlying Mechanism. Molecules, 29(4), 882. [\[Link\]](#)
- BioAgilytix. (n.d.). Navigating Critical Reagent Challenges in Cell-Based Potency Assays: Case Studies on Variability and Solutions. [\[Link\]](#)
- Ekor, M. (2014). The growing use of herbal medicines: issues relating to adverse reactions and challenges in monitoring safety. Frontiers in Pharmacology. [\[Link\]](#)
- Tang, L., et al. (2016). Shizukaol D induced liver cancer cells to apoptosis. ResearchGate. [\[Link\]](#)
- Tang, L., et al. (2016). (PDF) Shizukaol D, a Dimeric Sesquiterpene Isolated from *Chloranthus serratus*, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway. ResearchGate. [\[Link\]](#)
- Martins, A., et al. (2024). A guide to the use of bioassays in exploration of natural resources. Algal Research, 78, 103423. [\[Link\]](#)
- Deo, P., & Hewawasam, E. (2021). Bioassay Guided Fractionation Protocol for Determining Novel Active Compounds in Selected Australian Flora. Methods and Protocols, 4(2), 29. [\[Link\]](#)
- Wu, H., et al. (2022). Chlomultiols A-L, sesquiterpenoids from *Chloranthus multistachys* and their anti-inflammatory activities. ResearchGate. [\[Link\]](#)
- Harvard University Herbaria & Botany Libraries. (2023). Workshop: Preparation of Natural Product Extracts for Therapeutics Development. YouTube. [\[Link\]](#)

- Kawabata, J., et al. (1990). Pyrolysis of **shizukaol A**. ResearchGate. [[Link](#)]
- Sasidharan, S., et al. (2011). Extraction, Isolation and Characterization of Bioactive Compounds from Plants' Extracts. African Journal of Traditional, Complementary and Alternative Medicines via NCBI. [[Link](#)]
- Butt, J., et al. (n.d.). Standardization of Herbal Formulations at Molecular Level. Hilaris Publisher. [[Link](#)]
- Singh, A. (2014). standardization of herbal formulations. International Journal of Pharmaceutical Sciences and Research. [[Link](#)]
- Sichuan University College of Chemistry. (2022). Progress in the Total Synthesis of Lindenane Sesquiterpene Oligomers. [[Link](#)]
- Mocan, A., et al. (2022). Standardization and Quality Control of Herbal Extracts and Products. ResearchGate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Shizukaol A exerts anti-inflammatory effect by regulating HMGB1/Nrf2/HO-1 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Shizukaol D, a Dimeric Sesquiterpene Isolated from Chloranthus serratus, Represses the Growth of Human Liver Cancer Cells by Modulating Wnt Signalling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. academicjournals.org [academicjournals.org]
- 4. herbmedpharmacol.com [herbmedpharmacol.com]
- 5. Preparation of Botanical Samples for Biomedical Research - PMC [pmc.ncbi.nlm.nih.gov]
- 6. youtube.com [youtube.com]
- 7. medchemexpress.com [medchemexpress.com]

- [8. Shizukaol A | TargetMol \[targetmol.com\]](#)
- [9. hilarispublisher.com \[hilarispublisher.com\]](#)
- [10. Extraction, Isolation and Characterization of Bioactive Compounds from Plants' Extracts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Troubleshooting Cell-based Assays Ask the Experts to Avoid Common Pitfalls from Cell Seeding to Analysis \[ireland.promega.com\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. Troubleshooting Cell-based Assays - Ask the Experts to Avoid Common Pitfalls from Cell Seeding to Analysis \[labroots.com\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. The MTT Assay: Utility, Limitations, Pitfalls, and Interpretation in Bulk and Single-Cell Analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. MTT assay overview | Abcam \[abcam.com\]](#)
- [18. MTT assay protocol | Abcam \[abcam.com\]](#)
- [19. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [20. A study of the reproducibility of the MTT test | Semantic Scholar \[semanticscholar.org\]](#)
- To cite this document: BenchChem. [Shizukaol A Bioactivity Assays: A Technical Guide to Reducing Variability]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b593536/docs#shizukaol-a-bioactivity-assays-a-technical-guide-to-reducing-variability\]](https://www.benchchem.com/product/b593536/docs#shizukaol-a-bioactivity-assays-a-technical-guide-to-reducing-variability)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)